

Application Note: Analysis of Bis(2-ethylhexyl) Azelate (DEHA) in Environmental Samples

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Compound of Interest

Compound Name: Bis(2-ethylhexyl) azelate

Cat. No.: B044395

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Introduction

Bis(2-ethylhexyl) azelate (DEHA), also known as dioctyl azelate (DOZ), is a synthetic dicarboxylic acid ester. Its primary applications are as a plasticizer for vinyls to improve low-temperature resistance and as a base for synthetic lubricants.^[1] Due to its production and use, DEHA can be released into the environment through various waste streams. Understanding its concentration in environmental matrices such as soil and water is crucial for assessing its environmental fate, persistence, and potential ecological impact.

This document provides detailed protocols for the extraction and quantitative analysis of DEHA in soil and water samples using modern chromatographic techniques. The methodologies are based on established principles for the analysis of semivolatile organic compounds (SVOCs) and are adaptable for trace-level detection.

Physico-Chemical Properties and Environmental Fate

The environmental behavior of DEHA is governed by its chemical and physical properties. It has very low water solubility and a high soil organic carbon-water partitioning coefficient (Koc), indicating that it will strongly adsorb to soil and sediment, making it relatively immobile in these matrices.^{[1][2]}

Table 1: Physico-Chemical Properties of **Bis(2-ethylhexyl) azelate**

Property	Value	Reference
IUPAC Name	bis(2-ethylhexyl) nonanedioate	[2]
CAS Number	103-24-2	[2]
Molecular Formula	C ₂₅ H ₄₈ O ₄	[2]
Molecular Weight	412.6 g/mol	[2]
Water Solubility	< 0.0004 mg/L at 20°C	[1]
Vapor Pressure	5.04 x 10 ⁻⁶ hPa at 25°C	[1]
Log K _{ow} (Octanol-Water Partition Coeff.)	11.9 (experimentally obtained)	[1]

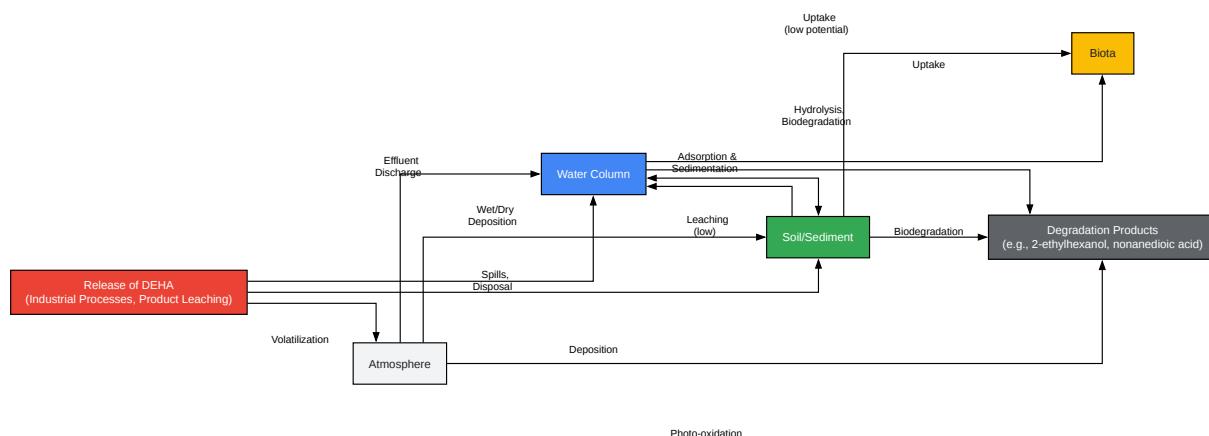
| Log K_{oc} (Soil Adsorption Coeff.) | 5.48 (calculated) | [1] |

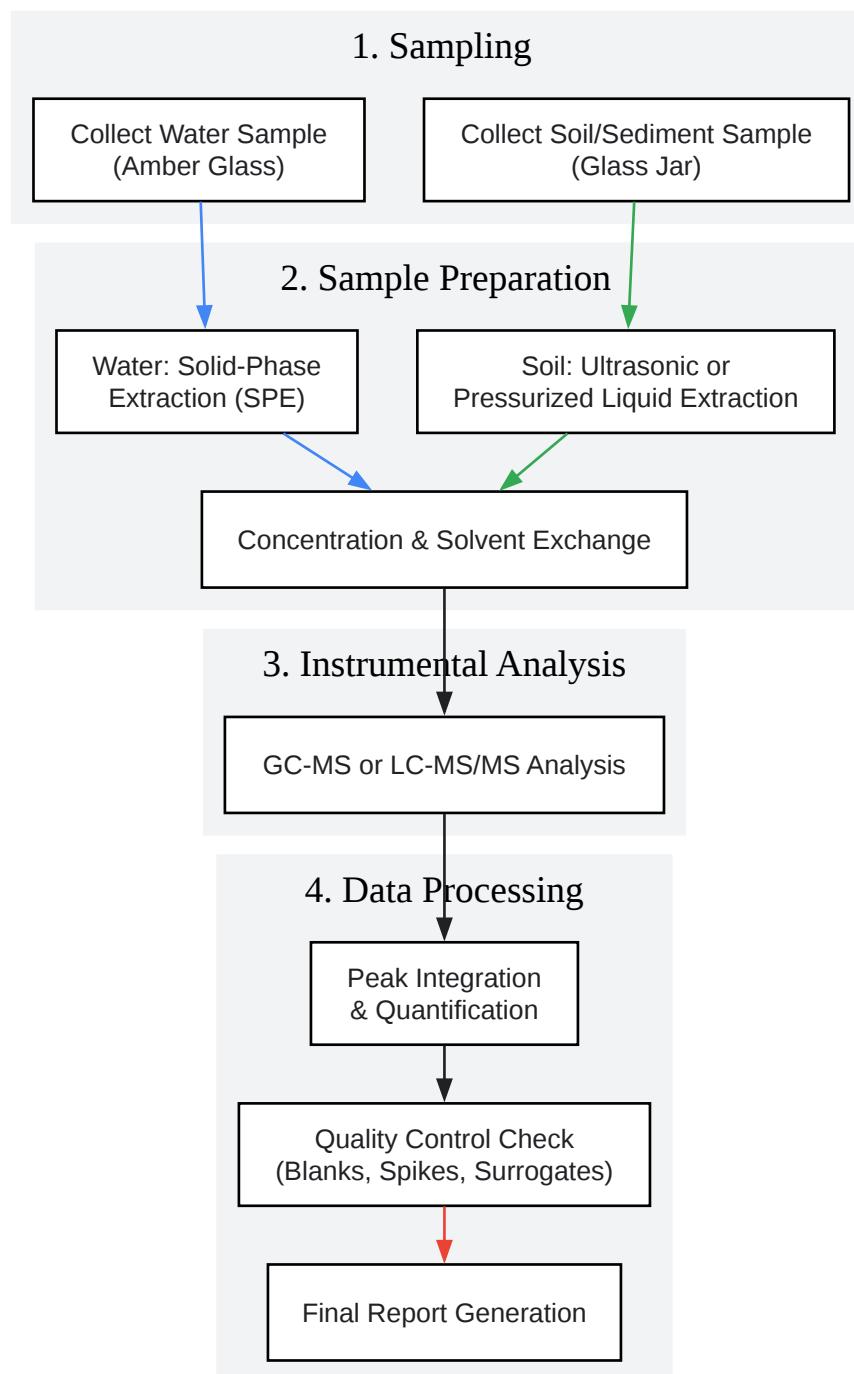
In the environment, DEHA is expected to partition into soil and sediment.[1] While volatilization from water surfaces can occur, this process is significantly slowed by its adsorption to suspended solids.[2] Biodegradation is a potential degradation pathway under aerobic conditions.[1]

Diagrams and Workflows

Environmental Fate Pathway

The following diagram illustrates the potential pathways of DEHA in the environment upon its release.





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